

The Bub1 Kinase Inhibitor BAY-524: A Technical Guide

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Compound of Interest

Compound Name: BAY-524

Cat. No.: B15619273

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Abstract

BAY-524 is a potent and selective small molecule inhibitor of the serine/threonine kinase Bub1 (Budding uninhibited by benzimidazoles 1). Bub1 is a critical component of the spindle assembly checkpoint (SAC), a crucial cellular mechanism that ensures the fidelity of chromosome segregation during mitosis. Misregulation of the SAC is a hallmark of many cancers, making its components, including Bub1, attractive targets for therapeutic intervention. This technical guide provides a comprehensive overview of **BAY-524**, including its mechanism of action, key quantitative data, detailed experimental protocols for its characterization, and visualizations of the relevant biological pathways and experimental workflows. This document is intended to serve as a valuable resource for researchers and drug development professionals working in the fields of oncology, cell cycle regulation, and kinase inhibitor development.

Introduction to Bub1 Kinase and its Role in the Spindle Assembly Checkpoint

The spindle assembly checkpoint is a complex signaling pathway that delays the onset of anaphase until all sister chromatids have achieved proper bipolar attachment to the mitotic spindle. This ensures that each daughter cell receives a complete and accurate complement of chromosomes. Bub1 plays a multifaceted role in the SAC, acting as both a scaffold for the

assembly of other checkpoint proteins at the kinetochore and as an active kinase that phosphorylates key substrates to propagate the "wait anaphase" signal.

One of the primary and most well-characterized substrates of Bub1 kinase is histone H2A at threonine 120 (H2A-T120). Phosphorylation of H2A-T120 (resulting in pH2A-T120) is essential for the recruitment of the Shugoshin (Sgo) family of proteins to the centromere. Sgo, in turn, protects centromeric cohesin from premature cleavage and is involved in the recruitment of the Chromosomal Passenger Complex (CPC), which includes the kinase Aurora B. The CPC is a master regulator of mitosis, involved in correcting improper microtubule-kinetochore attachments and ensuring proper chromosome segregation.

BAY-524: A Potent Inhibitor of Bub1 Kinase Activity

BAY-524 is a substituted benzylpyrazole compound that acts as an ATP-competitive inhibitor of Bub1 kinase.^[1] Its inhibitory activity has been characterized in both biochemical and cellular assays.

Quantitative Data

The following tables summarize the key quantitative data for **BAY-524**.

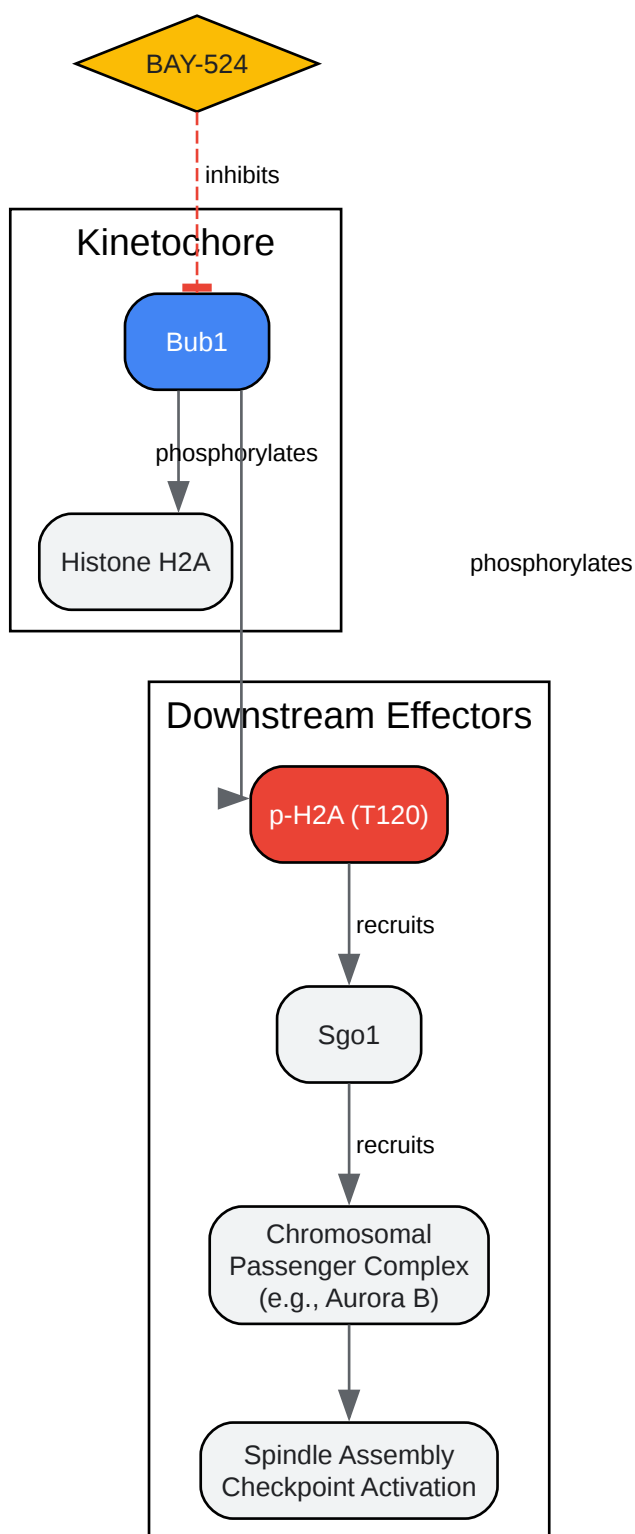
Parameter	Value	Assay Conditions	Reference
IC50	450 ± 60 nM	Recombinant human Bub1 catalytic domain (amino acids 704- 1085), 2 mM ATP	[1]

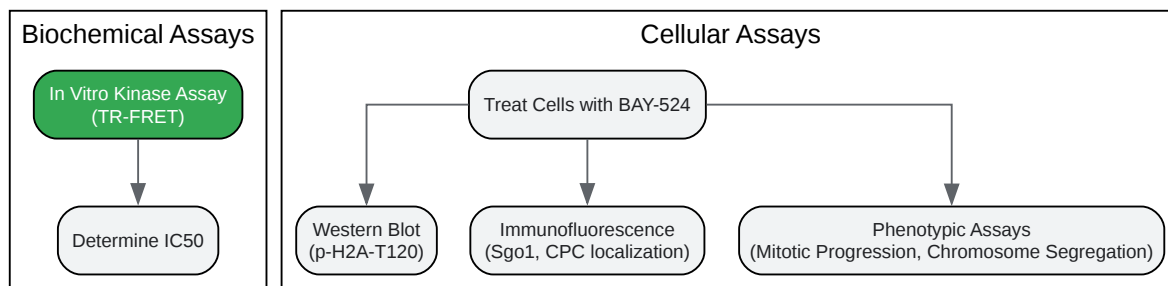
Cellular Assay	Cell Lines	Concentration Range	Effect	Reference
Inhibition of histone H2A-T120 phosphorylation	hTERT-RPE1, HeLa	3-10 μ M (BAY-320), 7-10 μ M (BAY-524)	Near-maximal inhibition	[1]
Reduction of Sgo1 and Sgo2 at centromeres	HeLa	7-10 μ M	~80% reduction	[1]
Reduction of Chromosomal Passenger Complex (CPC) at centromeres	HeLa	7-10 μ M	~60% reduction	[1]
Sensitization to Paclitaxel	HeLa	7-10 μ M	Synergistic effect on chromosome segregation and cell proliferation	[1]

Signaling Pathways and Experimental Workflows

Bub1 Signaling Pathway in the Spindle Assembly Checkpoint

The following diagram illustrates the central role of Bub1 in the spindle assembly checkpoint and the key point of intervention for **BAY-524**.





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References

- 1. Zombies Never Die: The Double Life Bub1 Lives in Mitosis - PMC [pmc.ncbi.nlm.nih.gov]
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